

An In-depth Technical Guide to the Chemical Properties of Zinc Bromide Dihydrate

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Compound of Interest

Compound Name: Zinc bromide dihydrate

Cat. No.: B092294

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Zinc bromide dihydrate ($\text{ZnBr}_2 \cdot 2\text{H}_2\text{O}$) is an inorganic salt with significant applications across various scientific and industrial domains. It serves as a dense, clear brine in oil and gas well completion fluids, a Lewis acid catalyst in organic synthesis, and a component in the electrolyte for zinc-bromine flow batteries.^{[1][2]} Its hygroscopic nature and high solubility in water and organic solvents make it a versatile reagent.^{[3][4]} This technical guide provides a comprehensive overview of the chemical properties of **zinc bromide dihydrate**, complete with detailed experimental protocols and visualizations to support researchers and drug development professionals in their work.

Chemical and Physical Properties

Zinc bromide dihydrate is a white, crystalline solid that is highly soluble in water, forming acidic solutions.^{[5][6]} It is also soluble in organic solvents such as ethanol and ether.^[4] The compound is hygroscopic, readily absorbing moisture from the air.^{[4][5]}

Quantitative Data Summary

Property	Value	References
Chemical Formula	$\text{ZnBr}_2 \cdot 2\text{H}_2\text{O}$	[5][7]
Molecular Weight	261.23 g/mol	[7][8]
Appearance	White crystalline solid/powder	[1][5][7]
Melting Point	>300 °C	[7][9][10]
Boiling Point	650 °C (of anhydrous form)	[7][11]
Density	4.201 g/mL at 25 °C	[1][7]
Solubility in Water	Highly soluble	[3][4][5]
CAS Number	18921-13-6	[7][11]

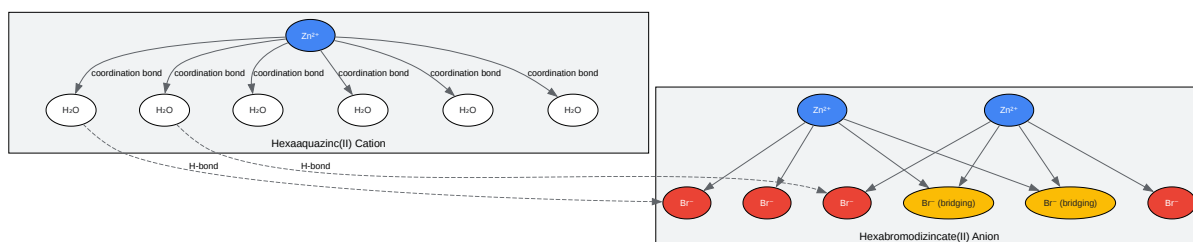
Crystal Structure

The crystal structure of **zinc bromide dihydrate** is notably complex. It is not a simple lattice of zinc and bromide ions with water molecules. Instead, it exists as a double salt with the chemical formula $[\text{Zn}(\text{H}_2\text{O})_6][\text{Zn}_2\text{Br}_6]$. [12][13] This structure consists of two distinct ionic complexes:

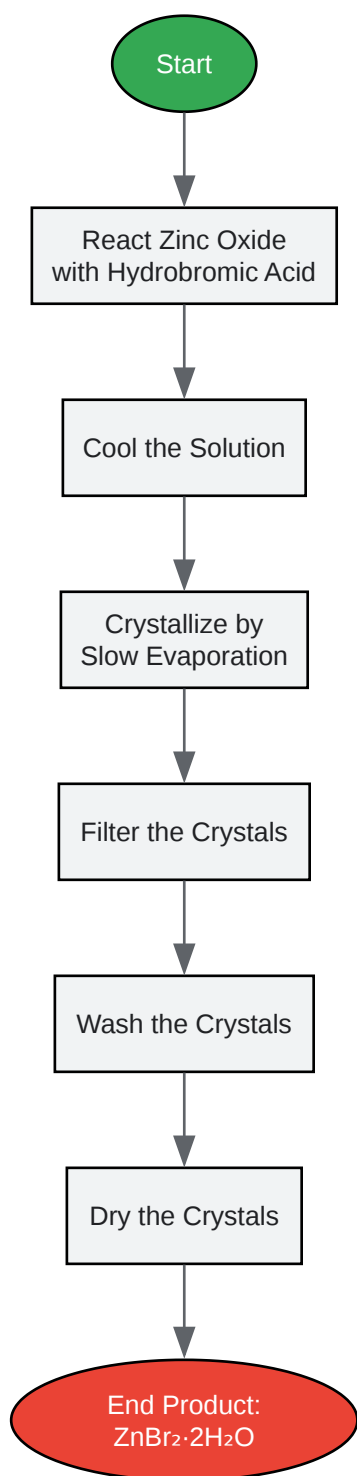
- Hexaaquazinc(II) cation, $[\text{Zn}(\text{H}_2\text{O})_6]^{2+}$: In this complex, the zinc ion is octahedrally coordinated to six water molecules. [12][13]
- Hexabromodizincate(II) anion, $[\text{Zn}_2\text{Br}_6]^{2-}$: This dimeric anion features two tetrahedral zinc centers bridged by two bromide ions, with four terminal bromide ions. [4][13]

The individual octahedral and dimeric tetrahedral complexes are linked together by hydrogen bonds between the oxygen atoms of the water ligands and the bromine atoms of the anionic complex. [13]

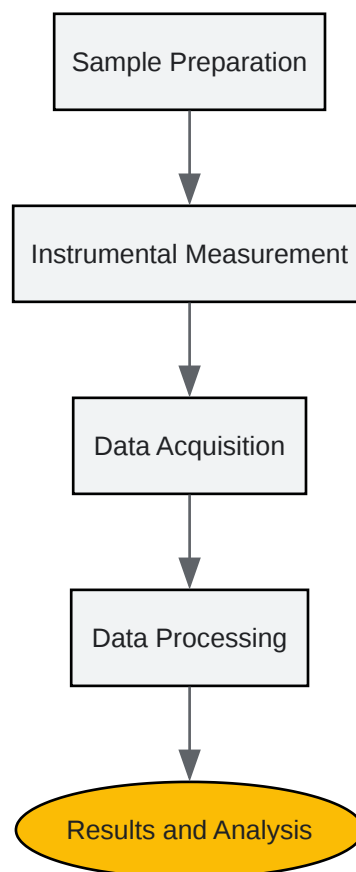
Visualization of the Double Salt Structure



Crystal Structure of Zinc Bromide Dihydrate



Synthesis of Zinc Bromide Dihydrate



General Experimental Workflow

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. researchgate.net [researchgate.net]
- 3. Zinc bromide dihydrate | 18921-13-6 | Benchchem [benchchem.com]
- 4. ZINC BROMIDE - Ataman Kimya [atamanchemicals.com]
- 5. youtube.com [youtube.com]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pmt.physicsandmathstutor.com [pmt.physicsandmathstutor.com]
- 8. Lewis acid catalysis - Wikipedia [en.wikipedia.org]
- 9. EP1053974A1 - Reactions using lewis acids - Google Patents [patents.google.com]
- 10. bu.edu [bu.edu]
- 11. Determining the Formula of a Hydrate [web.lemoyne.edu]
- 12. Determination of the solubility of inorganic salts by headspace gas chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Zinc bromide: a catalyst in organic synthesis_Chemicalbook [chemicalbook.com]
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